

An In-depth Technical Guide on the Physicochemical Properties of 4-tert-Butylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-tert-Butylbenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-tert-butylbenzonitrile**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and high-performance pigments.^{[1][2][3]} This document summarizes essential quantitative data, details relevant experimental protocols, and presents a logical workflow for its characterization.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **4-tert-butylbenzonitrile**, facilitating easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₃ N	[1][2]
Molecular Weight	159.23 g/mol	[1][2][4][5]
CAS Number	4210-32-6	[1][2][5][6]
Appearance	Clear colorless liquid	[4][7]
Melting Point	12-14 °C	[8]
Boiling Point	258 °C (lit.)	[4][7][8]
Density	0.94 g/mL at 25 °C (lit.)	[4][7]
Refractive Index	n ₂₀ /D 1.518 (lit.)	[7][8]
Flash Point	>230 °F (>110 °C)	[4]
Log P (Octanol-Water Partition Coefficient)	2.38 to 3.1	[1]
Solubility	Enhanced solubility in organic solvents due to the tert-butyl group.	[2]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **4-tert-butylbenzonitrile** are outlined below. These protocols are based on standard laboratory techniques.

1. Determination of Melting Point

The melting point of **4-tert-butylbenzonitrile**, which is near room temperature, can be determined using a capillary tube method with a suitable cooling and heating apparatus.

- Apparatus: Thiele tube or a calibrated melting point apparatus, thermometer, capillary tubes. [9]
- Procedure:

- A small amount of liquid **4-tert-butylbenzonitrile** is introduced into a capillary tube, which is then sealed.
- The capillary tube is attached to a thermometer.
- The assembly is placed in a cooling bath (e.g., an ice-water bath) to solidify the sample.
- The bath is then slowly heated at a rate of approximately 1-2°C per minute near the expected melting point.[\[9\]](#)
- The temperature at which the solid first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.[\[10\]](#)

2. Determination of Boiling Point

The boiling point is determined using the capillary tube method in a heating bath.

- Apparatus: Thiele tube or an oil bath, small test tube, thermometer, capillary tube sealed at one end.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Procedure:
 - A small amount of **4-tert-butylbenzonitrile** is placed in a small test tube.
 - A capillary tube, sealed at one end, is placed inverted into the test tube.[\[11\]](#)
 - The test tube is attached to a thermometer and heated in a Thiele tube or oil bath.
 - The bath is heated slowly and uniformly.[\[11\]](#)
 - The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This is the boiling point.[\[11\]](#)

3. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is employed to determine the purity of **4-tert-butylbenzonitrile** and to confirm its molecular weight.

- Instrumentation: Agilent 8890 GCMS or similar.[14]
- Sample Preparation: A dilute solution of **4-tert-butylbenzonitrile** (approximately 10 µg/mL) is prepared in a volatile organic solvent such as acetone or dichloromethane.[15][16]
- GC Conditions:
 - Injector Temperature: 275°C.[17]
 - Column: A non-polar capillary column (e.g., DB-5).[16]
 - Oven Program: An initial temperature of 60°C, held for 2 minutes, then ramped to 280°C at a rate of 10°C/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[15]
 - Mass Range: m/z 50-300.
- Data Analysis: The retention time of the peak corresponding to **4-tert-butylbenzonitrile** is used to assess purity, and the mass spectrum is analyzed to confirm the molecular ion peak and fragmentation pattern.

4. Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are used to elucidate the molecular structure of **4-tert-butylbenzonitrile**.

- Sample Preparation: 5-10 mg of **4-tert-butylbenzonitrile** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.[18]
- ¹H NMR Spectroscopy: The spectrum will show characteristic signals for the aromatic protons and the tert-butyl protons. The integration of these signals will be proportional to the number of protons.
- ¹³C NMR Spectroscopy: The spectrum will show distinct peaks for each unique carbon atom in the molecule, including the quaternary carbons of the tert-butyl group and the nitrile

carbon.

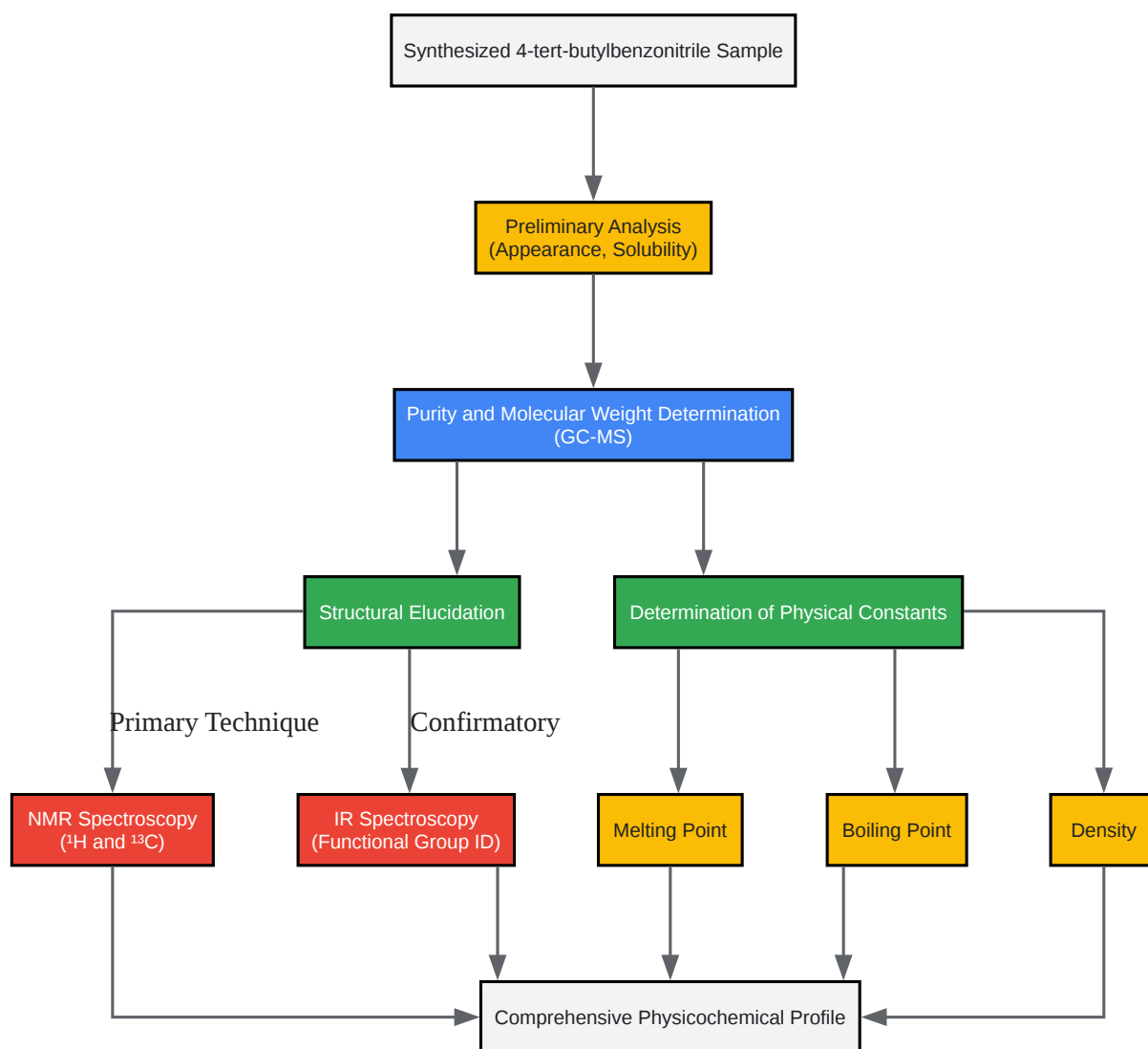
5. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **4-tert-butylbenzonitrile**.

- **Sample Preparation:** As **4-tert-butylbenzonitrile** is a liquid at room temperature, a neat spectrum can be obtained by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr).^[19]
- **Data Acquisition:** The sample is placed in the IR spectrometer, and the spectrum is recorded.
- **Expected Absorptions:** The spectrum will show a characteristic strong absorption for the nitrile ($\text{C}\equiv\text{N}$) stretching vibration around 2230 cm^{-1} . It will also display absorptions corresponding to C-H stretching of the aromatic ring and the tert-butyl group, and C=C stretching of the aromatic ring.

Visualizations

The following diagram illustrates a typical experimental workflow for the physicochemical characterization of a synthesized batch of **4-tert-butylbenzonitrile**.



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Caption: Workflow for the physicochemical characterization of **4-tert-butylbenzonitrile**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of 4-tert-Butylbenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266226#physicochemical-properties-of-4-tert-butylbenzonitrile]

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